

# Application Notes and Protocols for Reactions Involving 4-(Phenylamino)benzaldehyde

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## Compound of Interest

Compound Name: 4-(Phenylamino)benzaldehyde

Cat. No.: B172524

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These application notes provide detailed experimental protocols for various chemical reactions involving **4-(Phenylamino)benzaldehyde**. The methodologies outlined below are essential for the synthesis of novel compounds with potential applications in medicinal chemistry and materials science.

## Synthesis of 4-(Phenylamino)benzaldehyde

This protocol describes the synthesis of **4-(Phenylamino)benzaldehyde**, a key intermediate in the preparation of various organic compounds.

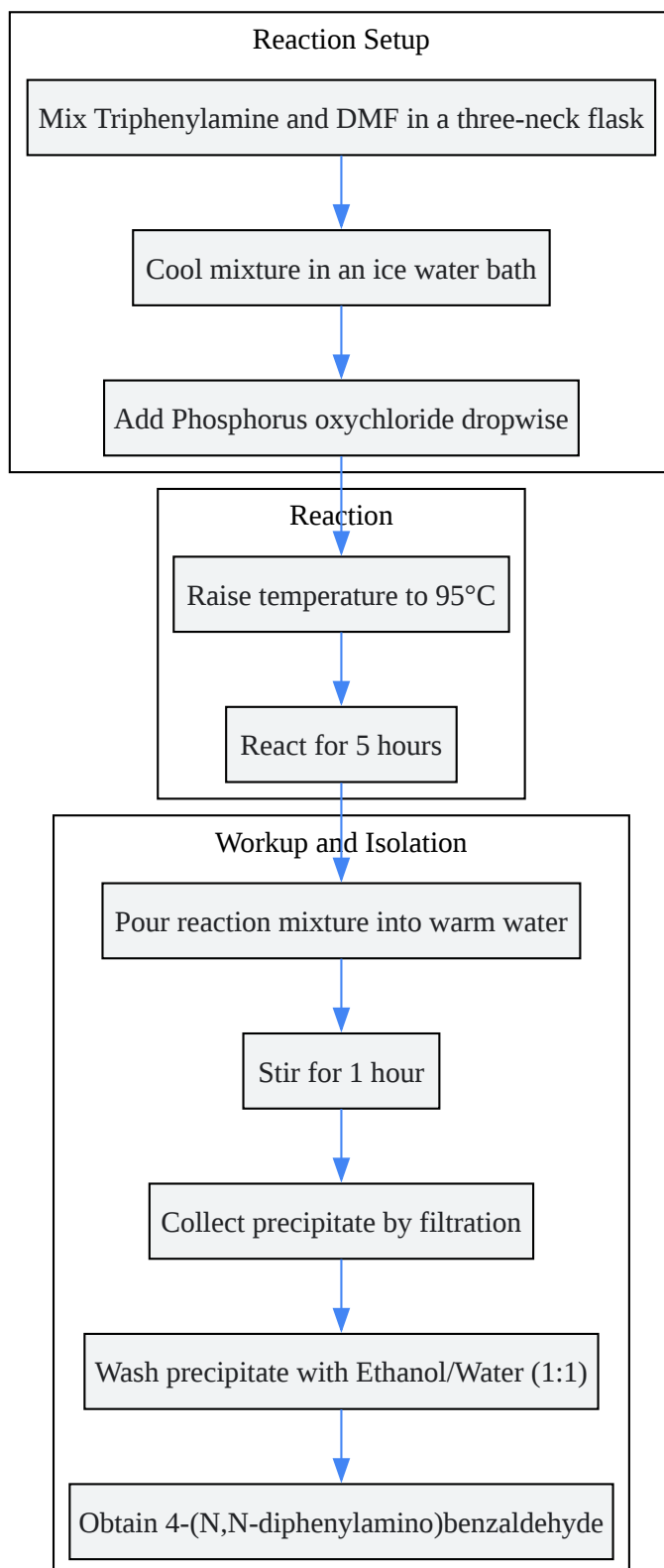
## Experimental Protocol

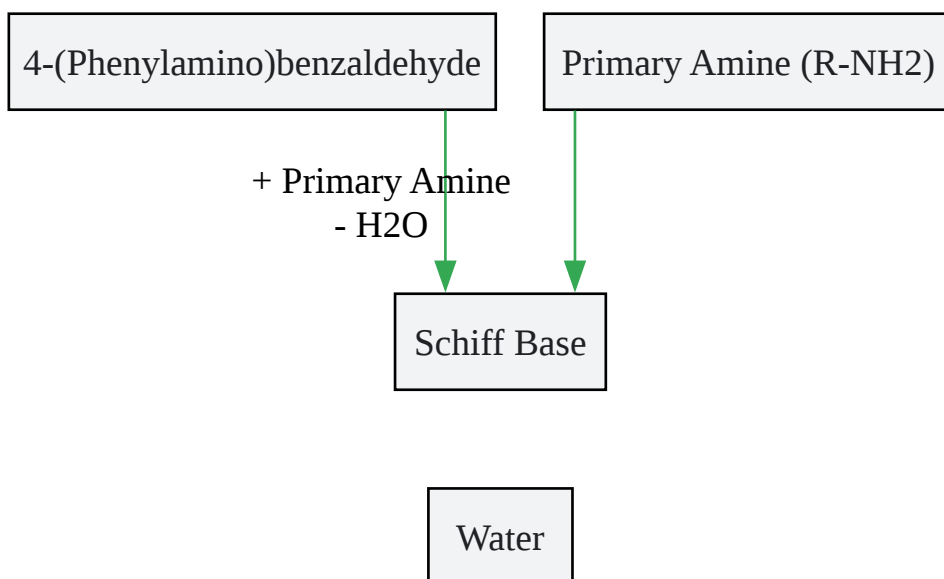
A mixture of 101.4 g of triphenylamine and 35.5 mL of dimethylformamide (DMF) is placed in a three-neck flask. While stirring and cooling in an ice water bath, 84.4 mL of phosphorus oxychloride is added dropwise. The reaction temperature is then raised to 95°C, and the mixture is allowed to react for 5 hours. Subsequently, the reaction solution is poured into 4 L of warm water and stirred for 1 hour. The resulting precipitate is collected by filtration and washed with a 1:1 mixture of ethanol and water to yield 4-(N,N-diphenylamino)benzaldehyde.<sup>[1]</sup>

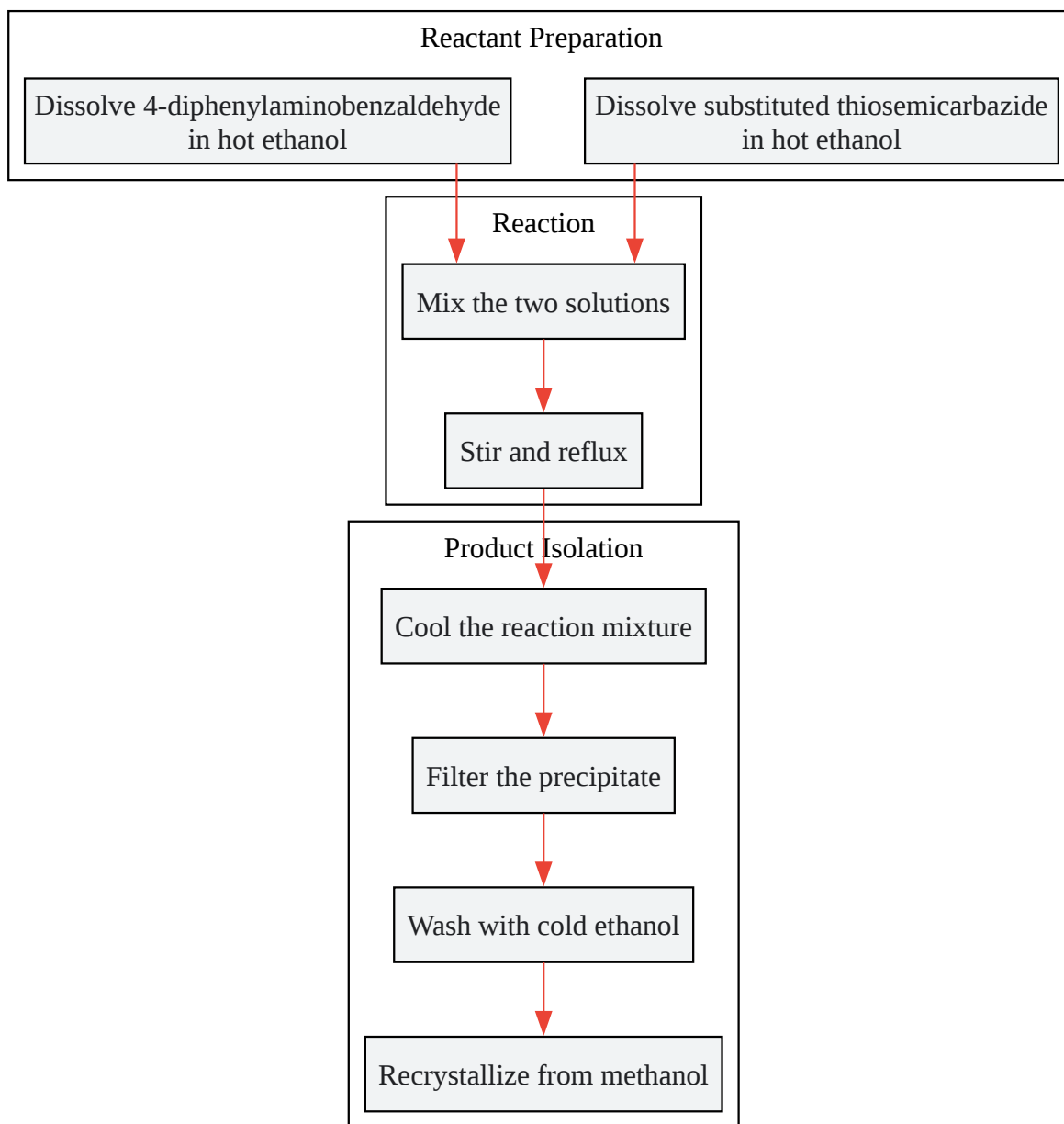
## Data Presentation

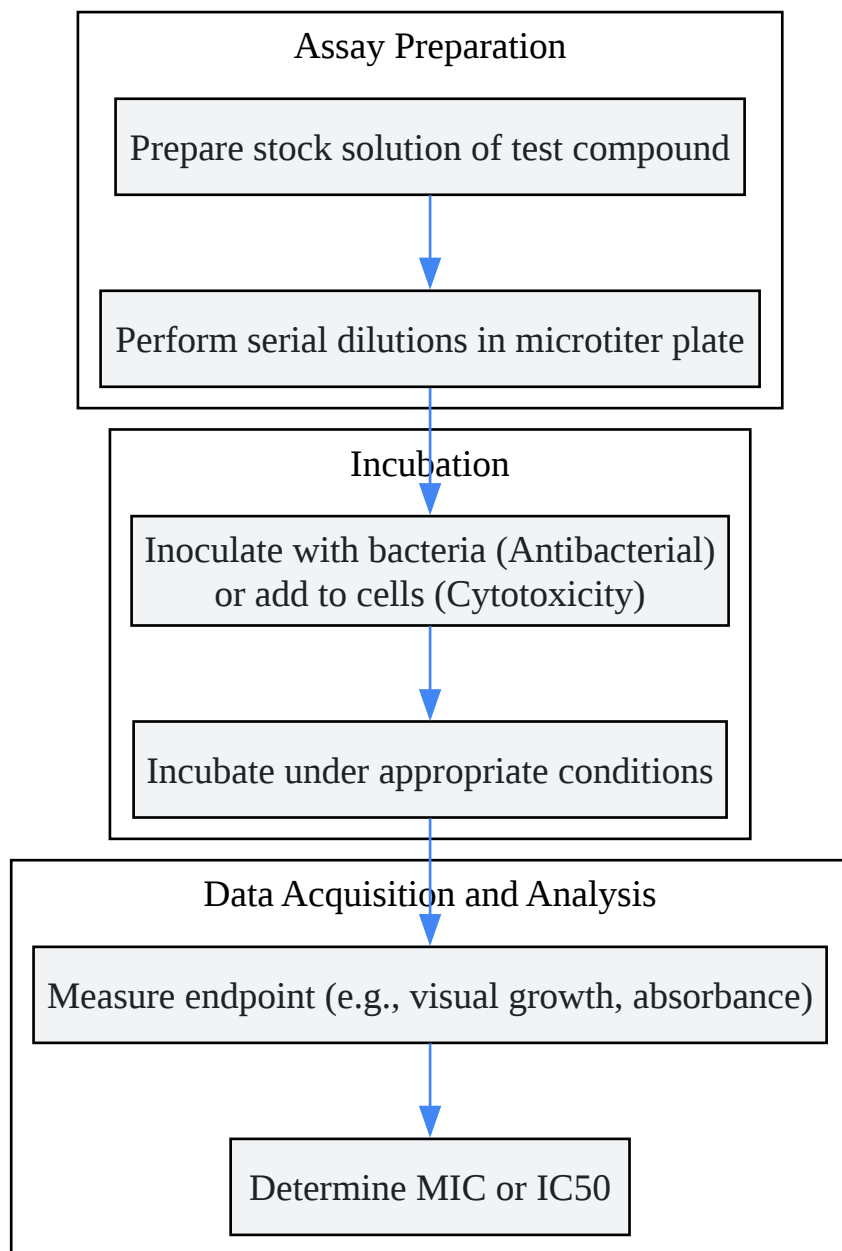
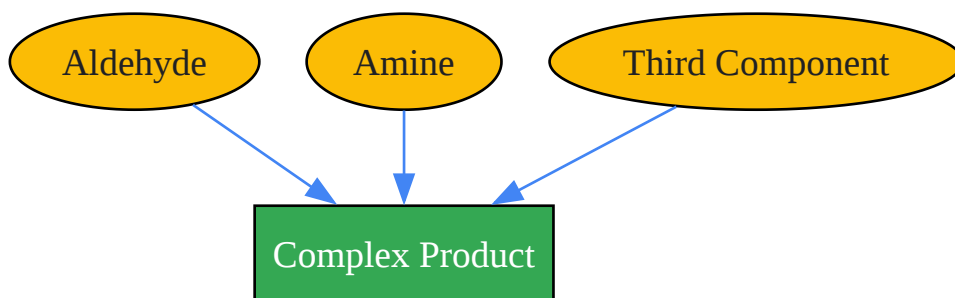
Reactant	Amount
Triphenylamine	101.4 g
Dimethylformamide (DMF)	35.5 mL
Phosphorus oxychloride	84.4 mL
Product	Yield
4-(N,N-diphenylamino)benzaldehyde	91.5 g (81.0%)

## Experimental Workflow









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## References

- 1. Synthesis routes of 4-(Diphenylamino)benzaldehyde [benchchem.com]
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